

A Researcher's Comprehensive Guide to Procuring and Utilizing MOPS Buffer

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For Immediate Release

This technical guide provides an in-depth overview of 3-(N-morpholino) propanesulfonic acid (MOPS) buffer, a vital component in a wide array of research applications. Tailored for researchers, scientists, and drug development professionals, this document outlines key considerations for purchasing MOPS buffer, detailed experimental protocols for its use, and visual workflows to aid in experimental design.

Selecting the Right MOPS Buffer: A Comparative Analysis of Suppliers

Choosing the appropriate grade and supplier of MOPS buffer is critical for experimental success and reproducibility. The quality of the buffer can impact everything from enzyme kinetics to the integrity of nucleic acids. Below is a summary of technical specifications for MOPS buffer from various reputable suppliers to facilitate an informed purchasing decision.



Supplier/Produ ct Name	Purity/Grade	pH Range	pKa (at 25°C)	Key Specifications/ Notes
Hopax Fine Chemicals	≥ 99.5%	6.5 - 7.9[1]	7.0 – 7.4[1]	Heavy Metals (as Pb): ≤ 5 ppm; Moisture: ≤ 1.0% [1]. Offers customized specifications for bulk orders.
Carl ROTH (PUFFERAN®)	≥ 99.5%	6.5 - 7.9[2]	-	-
RPI	≥ 99.0%	6.5 - 7.9[3]	7.20 ± 0.2 (at 20°C)[3]	Heavy Metals: <5 ppm; DNase/RNase: None Detected; Endotoxin: ≤ 0.5 EU/mg[3].
Sigma-Aldrich (Molecular Biology Grade)	≥ 99%	6.5 - 7.9	7.20	-
BioSpectra (Bio Ultra Grade)	≥ 99.0%	6.5 - 7.9[4]	7.2 (at 20°C)[4]	Absorbance (260 nm): ≤ 0.030 a.u. [4]
New Desheng	≥ 99% (Analytical Purity)	-	Stable between 6-8	High solubility and stable chemical properties[5].

Detailed Experimental Protocols

MOPS buffer's utility spans across numerous molecular biology and biochemistry techniques. Its stable pH control in the physiological range makes it an excellent choice for sensitive



experiments.

RNA Electrophoresis

MOPS buffer is the standard for denaturing agarose gel electrophoresis of RNA, as it maintains a stable pH in the presence of formaldehyde, a common denaturant.

Protocol: Denaturing Formaldehyde-Agarose Gel Electrophoresis of RNA

- Preparation of 10X MOPS Running Buffer (0.2 M MOPS, 50 mM Sodium Acetate, 10 mM EDTA, pH 7.0):
 - o Dissolve 41.86 g of MOPS (free acid) in approximately 800 mL of DEPC-treated water.
 - Add 4.1 g of sodium acetate.
 - Add 3.72 g of disodium EDTA.
 - Adjust the pH to 7.0 with NaOH.
 - Bring the final volume to 1 L with DEPC-treated water.
 - Sterilize by filtration through a 0.22 μm filter.[6][7]
- Preparation of the Denaturing Agarose Gel (e.g., 1.2%):
 - In a fume hood, add 1.2 g of agarose to 72 mL of DEPC-treated water and microwave until dissolved.
 - Allow the solution to cool to approximately 60°C.
 - Add 10 mL of 10X MOPS running buffer and 18 mL of 37% formaldehyde. Mix thoroughly.
 [7]
 - Pour the gel into a casting tray and allow it to solidify.
- Sample Preparation and Electrophoresis:



- \circ To your RNA sample (up to 20 μg), add 1 μL of 10X MOPS buffer, 2 μL of 37% formaldehyde, and 5 μL of formamide.[7]
- Heat the samples at 70°C for 5-10 minutes, then immediately place on ice.[8]
- Add loading dye to the samples.
- Place the gel in an electrophoresis tank and fill with 1X MOPS running buffer.
- Load the samples into the wells and run the gel at a constant voltage.[8]

Protein Purification

The non-coordinating nature of MOPS with most metal ions makes it a suitable buffer for various protein purification techniques, including chromatography.

Protocol: General Protein Purification using MOPS-based Buffers

- Buffer Preparation (Example for Affinity Chromatography):
 - Lysis Buffer: 50 mM MOPS pH 7.4, 300 mM NaCl, 10 mM imidazole, 1 mM DTT, and protease inhibitors.
 - Wash Buffer: 50 mM MOPS pH 7.4, 300 mM NaCl, 20 mM imidazole.
 - Elution Buffer: 50 mM MOPS pH 7.4, 300 mM NaCl, 250 mM imidazole.
- Cell Lysis and Lysate Clarification:
 - Resuspend the cell pellet in ice-cold Lysis Buffer.
 - Lyse the cells using an appropriate method (e.g., sonication, French press).
 - Centrifuge the lysate at high speed to pellet cellular debris.
- Affinity Chromatography:
 - Equilibrate the affinity resin column with Lysis Buffer.



- Load the clarified lysate onto the column.
- Wash the column with Wash Buffer to remove non-specifically bound proteins.
- · Elute the target protein with Elution Buffer.
- Collect fractions and analyze for the presence of the purified protein (e.g., by SDS-PAGE).

Mammalian Cell Culture

MOPS can be used as a buffering agent in cell culture media, particularly in applications where CO2 incubators are not used or when enhanced pH stability is required.[9]

Protocol: Supplementing Cell Culture Media with MOPS

- Preparation of a 1 M Sterile MOPS Stock Solution (pH 7.4):
 - Dissolve 209.26 g of MOPS (free acid) in approximately 800 mL of nuclease-free water.
 - Adjust the pH to 7.4 with 10 N NaOH.
 - Bring the final volume to 1 L with nuclease-free water.
 - Sterilize the solution by filtration through a 0.22 μm filter.
- Supplementing Media:
 - Aseptically add the sterile 1 M MOPS stock solution to the desired basal medium to a final concentration of 10-20 mM.
 - Note: The optimal concentration of MOPS can be cell-line dependent, and it is recommended to test for potential cytotoxicity at concentrations above 20 mM.[9]

Enzymatic Assays

MOPS is an excellent choice for many enzymatic assays due to its stable pH buffering in the neutral range and minimal interference with enzyme activity.[10]

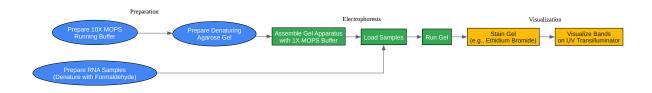
Protocol: General Spectrophotometric Enzyme Assay



- · Preparation of Assay Buffer:
 - Prepare a working solution of MOPS buffer (e.g., 50 mM) at the desired pH for the enzyme of interest.
- Reaction Setup:
 - In a cuvette or microplate well, combine the MOPS assay buffer, the substrate, and any necessary cofactors.
 - Equilibrate the reaction mixture to the optimal temperature for the enzyme.
- Initiation and Measurement:
 - Initiate the reaction by adding the enzyme to the mixture.
 - Immediately begin monitoring the change in absorbance at a specific wavelength using a spectrophotometer.
 - Calculate the initial reaction velocity from the linear portion of the reaction curve.

Visualizing Experimental Workflows

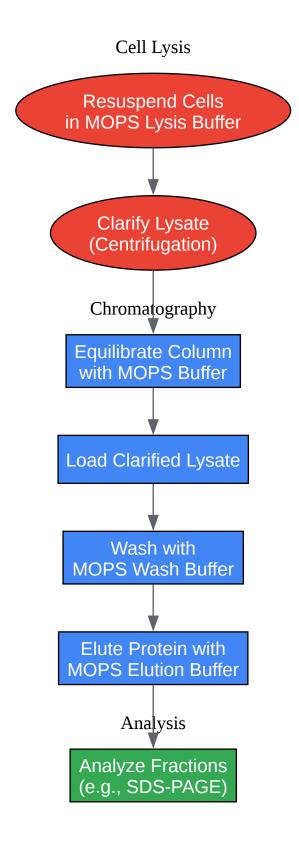
To further clarify the integration of MOPS buffer into common laboratory procedures, the following diagrams illustrate the key steps in each process.





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Caption: Workflow for RNA Denaturing Gel Electrophoresis using MOPS buffer.





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Caption: General workflow for protein purification using MOPS-based buffers.



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Caption: General workflow for a spectrophotometric enzymatic assay using a MOPS-based buffer.

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